

Technical Support Center: Purification of Methyl 2,3-dibromopropionate by Vacuum Distillation

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Compound of Interest

Compound Name: **Methyl 2,3-dibromopropionate**

Cat. No.: **B161898**

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for the purification of **Methyl 2,3-dibromopropionate** by vacuum distillation. This guide is intended for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Methyl 2,3-dibromopropionate** is provided below for easy reference during the distillation process.

| Property | Value |
|---------------------------------------|---|
| CAS Number | 1729-67-5 |
| Molecular Formula | C ₄ H ₆ Br ₂ O ₂ |
| Molecular Weight | 245.90 g/mol |
| Boiling Point | 83-86 °C at 10 mmHg[1][2] |
| Density | 1.944 g/mL at 20 °C[1][2] |
| Refractive Index (n _{20/D}) | 1.514[1][2] |
| Vapor Pressure | 1.3 hPa at 20 °C[1][2] |
| Appearance | Clear, colorless liquid[3] |
| Stability | Stable at normal temperatures and pressures. Light sensitive.[3] |

Experimental Protocol: Vacuum Distillation

This section provides a general methodology for the vacuum distillation of **Methyl 2,3-dibromopropionate**.

Materials and Equipment:

- Crude **Methyl 2,3-dibromopropionate**
- Round-bottom flask
- Short-path distillation head with a condenser and collection flask(s)
- Thermometer and adapter
- Heating mantle with a stirrer
- Vacuum pump with a cold trap
- Manometer

- Stir bar
- Glass wool or aluminum foil for insulation
- Vacuum grease

Procedure:

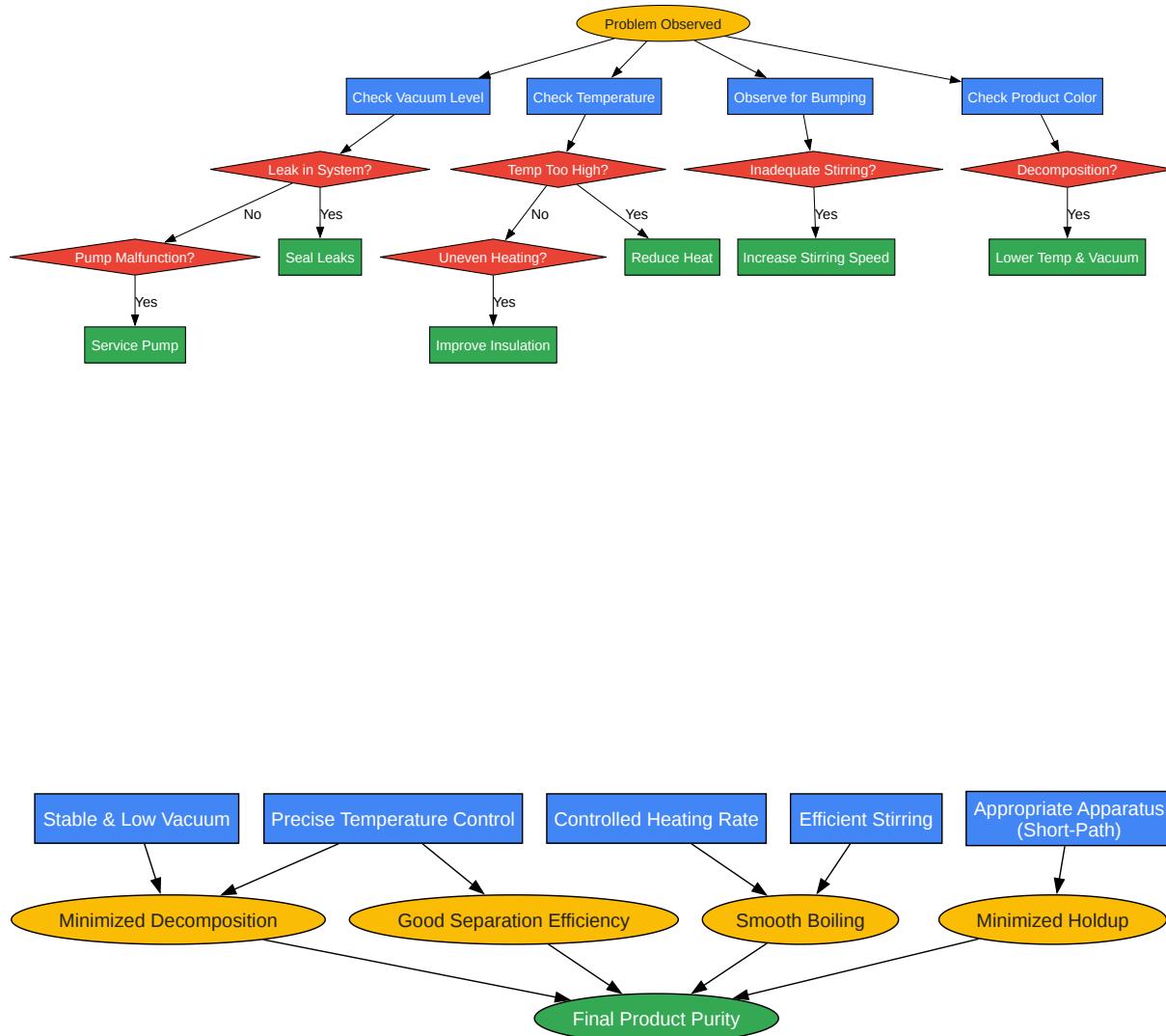
- Apparatus Setup:
 - Assemble a clean and dry short-path distillation apparatus.
 - Lightly grease all ground-glass joints to ensure a good seal.
 - Place a stir bar in the round-bottom flask.
 - Charge the flask with the crude **Methyl 2,3-dibromopropionate** (do not fill more than two-thirds full).
 - Insert the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation head.
 - Connect the vacuum source to the distillation apparatus with a cold trap in between.
 - Wrap the distillation head and the neck of the flask with glass wool or aluminum foil to minimize heat loss.
- Distillation Process:
 - Turn on the vacuum pump and allow the system to reach the desired pressure (e.g., 10 mmHg). Check for leaks if the desired vacuum is not achieved.
 - Once a stable vacuum is established, begin stirring and gradually heat the distillation flask using the heating mantle.
 - Monitor the temperature closely. The distillation will begin when the vapor temperature reaches the boiling point of **Methyl 2,3-dibromopropionate** at the system's pressure.

- Collect the fraction that distills over at a constant temperature. The expected boiling point is 83-86 °C at 10 mmHg.[1][2]
- It is advisable to collect a small forerun fraction before collecting the main product.
- Shutdown:
 - Once the distillation is complete, remove the heating mantle and allow the system to cool to room temperature under vacuum.
 - Slowly and carefully vent the system to atmospheric pressure.
 - Turn off the vacuum pump.
 - Disassemble the apparatus and collect the purified product.

Troubleshooting Guide

This section addresses common issues that may be encountered during the vacuum distillation of **Methyl 2,3-dibromopropionate**.

Diagram: Troubleshooting Workflow

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References

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